

Essential Guide to the Safe Disposal of KRAS Inhibitor-23

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KRAS inhibitor-23

Cat. No.: B12376138

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **KRAS inhibitor-23**, a compound noted for being harmful if swallowed and highly toxic to aquatic life with long-lasting effects.^[1] Adherence to these guidelines is crucial for minimizing risks and complying with safety regulations.

Chemical and Physical Properties

A summary of the key properties of KRAS G12C inhibitor-23 is provided below. This information is essential for understanding the compound's hazard profile and handling requirements.

Property	Value	Reference
Chemical Name	KRAS G12C inhibitor 23	[1]
CAS Number	2735721-00-1	[1]
Molecular Formula	C32H36ClFN2O5	[1]
Molecular Weight	553.63 g/mol	[1]
Hazard Statements	H302: Harmful if swallowed.	[1]
H410: Very toxic to aquatic life with long lasting effects.	[1]	
Storage	Store at -20°C (powder) or -80°C (in solvent). Keep container tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources.	[1]

Disposal Procedures

The fundamental principle for the disposal of **KRAS inhibitor-23** is that it must be treated as hazardous waste and disposed of through an approved waste disposal plant.[1] Under no circumstances should it be discarded in regular trash or poured down the drain.[2][3]

Step-by-Step Disposal Protocol:

- Waste Segregation:
 - Do not mix **KRAS inhibitor-23** waste with other incompatible chemical wastes.[4][5] It is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[1]
 - Maintain separate, clearly labeled waste containers for solid and liquid forms of **KRAS inhibitor-23** waste.
- Container Selection and Labeling:

- Use only approved, chemical-resistant containers for waste collection. Ensure the containers are in good condition and have secure, tightly fitting lids.
- Label the waste container clearly and accurately. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "KRAS G12C inhibitor-23"
 - Relevant hazard pictograms (e.g., harmful, environmental hazard)[6]
 - The date of waste accumulation.
 - Contact information for the responsible researcher or lab.
- Waste Accumulation and Storage:
 - Keep the hazardous waste container closed at all times, except when adding waste.[2][4]
 - Store the waste container in a designated, secure, and well-ventilated secondary containment area to prevent spills and accidental release.[5]
- Disposal of Empty Containers:
 - An "empty" container that held **KRAS inhibitor-23** is still considered hazardous waste.
 - To decontaminate an empty container, it must be triple-rinsed with a suitable solvent that can dissolve the compound.[2][4]
 - The rinsate from this process is also considered hazardous waste and must be collected and disposed of accordingly.[2][4]
 - Once triple-rinsed, deface or remove the original label from the container before disposing of it as regular, non-hazardous waste.[2]
- Arranging for Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and final disposal of the

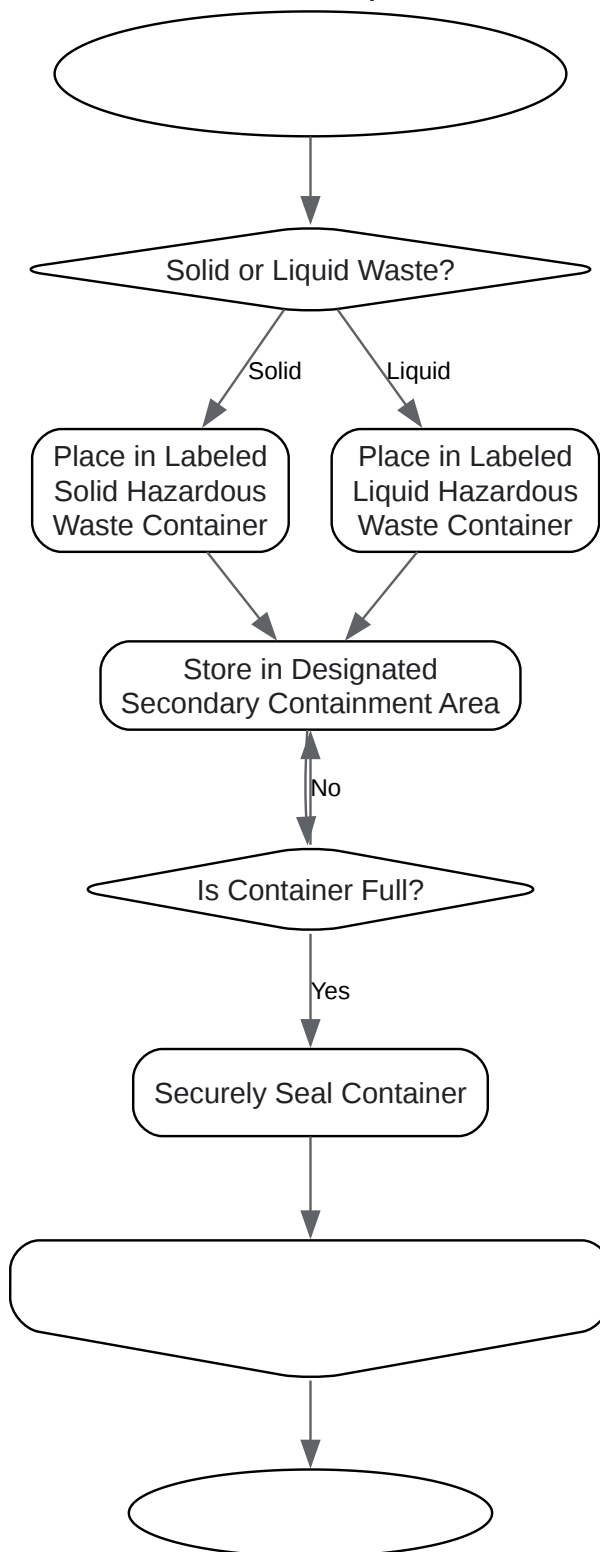
collected **KRAS inhibitor-23** waste.

- Follow all institutional and local regulations for the documentation and handover of hazardous waste.

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **KRAS inhibitor-23**.

KRAS Inhibitor-23 Disposal Workflow



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Caption: Workflow for the safe disposal of **KRAS inhibitor-23**.

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- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of KRAS Inhibitor-23]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12376138#kras-inhibitor-23-proper-disposal-procedures]

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